

Preparation of Acid Yellow 61 Stock Solutions for Laboratory Use

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Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B15622547

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acid Yellow 61 is a monoazo acid dye commonly utilized in various laboratory applications, including the dyeing of wool, silk, and polyamide fibers.^{[1][2][3]} Its utility extends to the preparation of specialized composite and supramolecular structure pigments.^[4] Accurate and consistent preparation of **Acid Yellow 61** stock solutions is critical for reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and safe handling of **Acid Yellow 61** stock solutions in a laboratory setting.

Physicochemical Properties of Acid Yellow 61

A summary of the key properties of **Acid Yellow 61** is presented in the table below.

Property	Value	Reference
Synonyms	C.I. Acid Yellow 61, Sandolan Fast Yellow P-L, Aminyl Yellow E-G	[5]
CAS Number	12217-38-8	[6][7]
Molecular Formula	C ₂₄ H ₂₀ Cl ₂ N ₅ NaO ₆ S ₂	[2]
Molecular Weight	632.47 g/mol	[2]
Appearance	Yellow powder	[1][2][6][8]
Solubility in Water	35 g/L at 90°C	[1][2][6][8]

Applications in a Laboratory Setting

Acid Yellow 61 is primarily used as a dye in various research applications:

- Histology: Staining of protein fibers in tissue samples.
- Materials Science: Dyeing of textiles such as wool, silk, and polyamide for research and development.[1][2][3]
- Biotechnology: Used in the development of composite dyes and supramolecular pigments.[4]

Experimental Protocol: Preparation of Acid Yellow 61 Stock Solutions

This protocol outlines the steps for preparing a 1% (w/v) stock solution of **Acid Yellow 61**. This concentration can be adjusted as needed based on specific experimental requirements.

4.1. Materials and Equipment

- **Acid Yellow 61** powder (CAS: 12217-38-8)
- Distilled or deionized water
- Analytical balance

- Weighing paper or boat
- Glass beaker
- Graduated cylinder
- Volumetric flask
- Magnetic stirrer and stir bar
- Hot plate (optional, for increased solubility)
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves

4.2. Safety Precautions

- Handling: Wear appropriate PPE at all times. Avoid inhalation of the powder by working in a well-ventilated area or using a fume hood.^[9] Avoid contact with skin and eyes.^[9]
- Storage: Store **Acid Yellow 61** powder in a cool, dry place away from incompatible materials. Keep the container tightly sealed.^[9]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

4.3. Stock Solution Preparation (1% w/v)

- Calculate the required mass of **Acid Yellow 61**: To prepare 100 mL of a 1% (w/v) stock solution, weigh out 1.0 g of **Acid Yellow 61** powder using an analytical balance.
- Dissolution:
 - Transfer the weighed powder to a 250 mL beaker.
 - Add a small amount of distilled or deionized water (approximately 50-60 mL) to the beaker.
 - Place a magnetic stir bar in the beaker and place it on a magnetic stirrer.
 - Stir the solution until the powder is completely dissolved. Gentle heating on a hot plate (up to 90°C) can be used to aid dissolution, as the solubility increases with temperature.^{[1][2]}

[6][8]

- Final Volume Adjustment:
 - Once the powder is fully dissolved, carefully transfer the solution to a 100 mL volumetric flask.
 - Rinse the beaker with a small amount of distilled water and add the rinsing to the volumetric flask to ensure all the dye is transferred.
 - Bring the solution to the final volume of 100 mL with distilled water.
 - Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
- Storage:
 - Transfer the stock solution to a clearly labeled, sealed container.
 - Store the solution at room temperature, protected from light.

4.4. Preparation of Dilute Solutions from Stock

To prepare a more dilute working solution from the 1% stock solution, use the following formula:

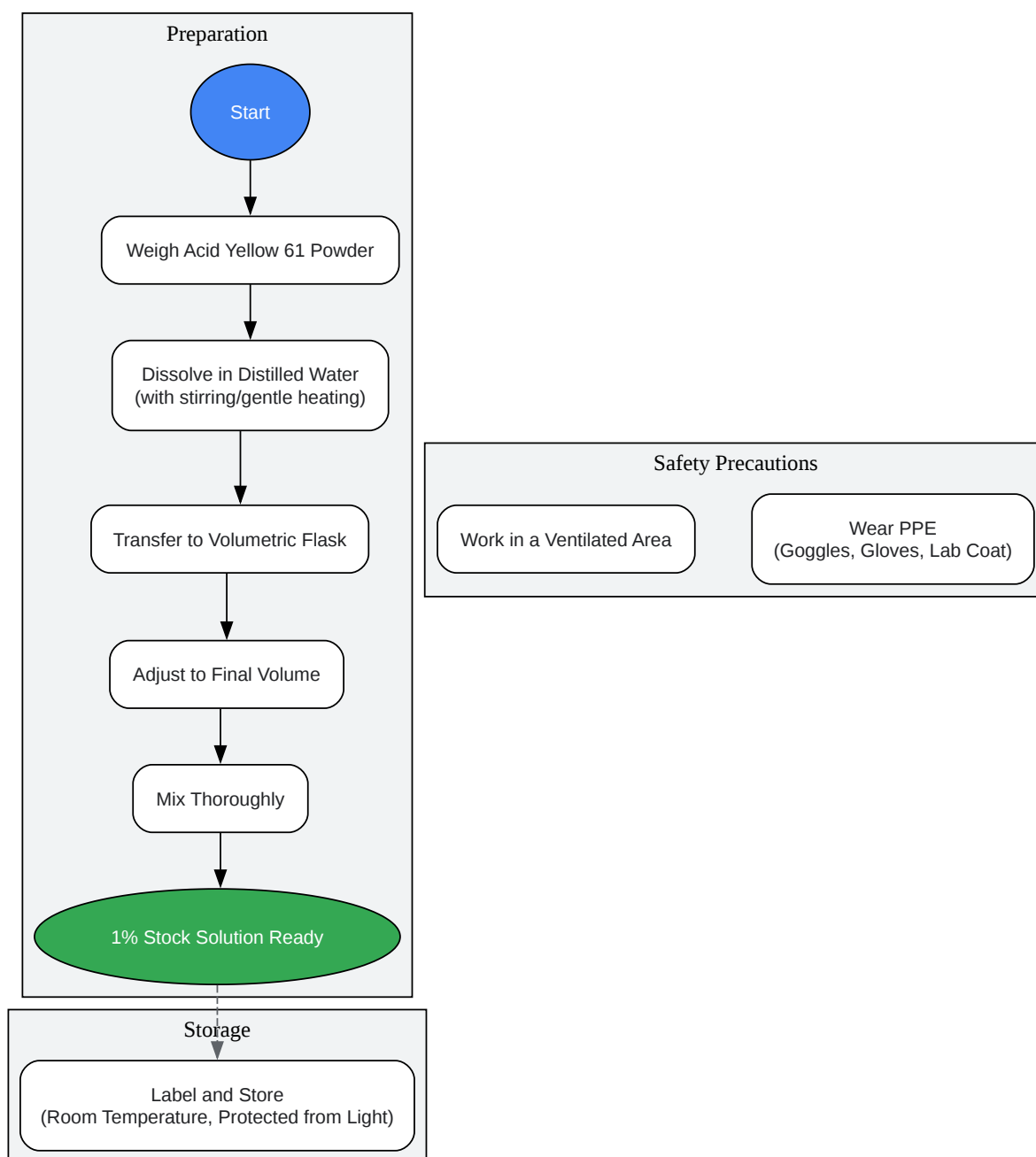
$$C_1V_1 = C_2V_2$$

Where:

- C_1 = Concentration of the stock solution (e.g., 1%)
- V_1 = Volume of the stock solution to be used
- C_2 = Desired concentration of the dilute solution
- V_2 = Final volume of the dilute solution

Experimental Workflow

The following diagram illustrates the workflow for the preparation of an **Acid Yellow 61** stock solution.



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Caption: Workflow for preparing **Acid Yellow 61** stock solution.

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